

Onitin 2'-O-glucoside: A Technical Guide to its Discovery and Origin

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Compound of Interest		
Compound Name:	Onitin 2'-O-glucoside	
Cat. No.:	B15592964	Get Quote

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Abstract

Onitin 2'-O-glucoside, a naturally occurring sesquiterpenoid glycoside, has been identified as a constituent of the fern Onychium japonicum. This document provides a comprehensive overview of the available scientific information regarding its discovery, origin, and chemical properties. Due to the absence of the primary discovery and characterization literature in readily accessible scientific databases, this guide synthesizes information from available chemical and biological research sources to provide a foundational understanding of this compound for research and development purposes.

Introduction

Natural products remain a vital source of novel chemical entities for drug discovery and development. Sesquiterpenoids, a class of C15 terpenoids, are known for their diverse chemical structures and significant biological activities. **Onitin 2'-O-glucoside** belongs to this class and is distinguished by its glycosidic linkage to a glucose molecule. Its aglycone, onitin, is a known phenolic sesquiterpenoid. This guide aims to consolidate the current knowledge on **Onitin 2'-O-glucoside**, focusing on its chemical identity, natural source, and the broader context of its chemical class.

Discovery and Origin



Onitin 2'-O-glucoside is a natural product isolated from the herbaceous fern Onychium japonicum[1][2][3]. This plant, belonging to the Pteridaceae family, has a history of use in traditional medicine. While the specific research article detailing the initial discovery and structure elucidation of Onitin 2'-O-glucoside is not readily available in public databases, its chemical structure and origin have been established and are referenced in chemical supplier catalogs and databases.

The aglycone part of the molecule, onitin, was first isolated from Onychium auratum. The total synthesis of onitin has been successfully accomplished, indicating a significant interest in this class of sesquiterpenoids within the scientific community.

Physicochemical Properties

A summary of the key physicochemical properties of **Onitin 2'-O-glucoside** is presented in Table 1. This data is compiled from various chemical databases and supplier information.

Property	Value	Source
Molecular Formula	C21H30O8	[4]
Molecular Weight	410.46 g/mol	[2][4]
CAS Number	76947-60-9	[1]
Class	Sesquiterpenoids	[1][2]
IUPAC Name	4-hydroxy-2,2,5,7-tetramethyl-6-[2-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyethyl]-3H-inden-1-one	[4]

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Onitin 2'-O-glucoside** from Onychium japonicum are not available in the public domain. However, a general workflow for the isolation of glycosides from plant material can be inferred and is presented below.

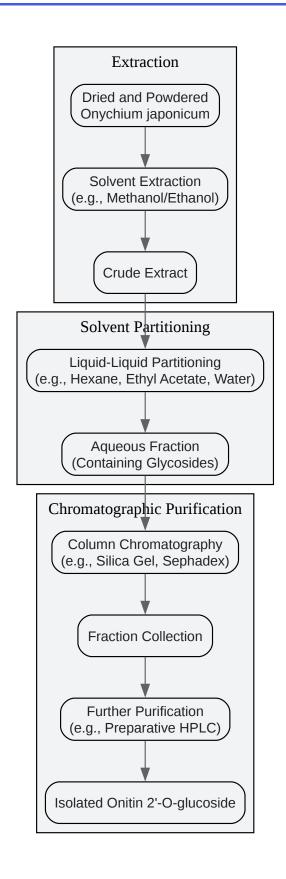




General Isolation and Purification Workflow

The following diagram illustrates a typical experimental workflow for the extraction and purification of glycosides from a plant source.





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Figure 1: Generalized workflow for the isolation of **Onitin 2'-O-glucoside**.



Structure Elucidation

The structural elucidation of a novel natural product like **Onitin 2'-O-glucoside** would typically involve a combination of spectroscopic techniques:

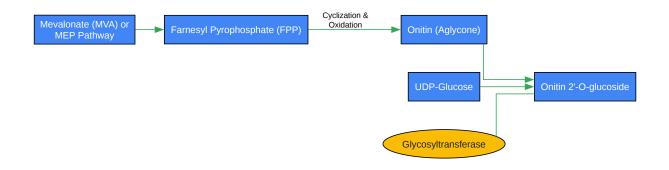
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition (High-Resolution MS).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments to establish the connectivity of atoms and the stereochemistry of the molecule.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify any chromophores.

Biosynthesis

The biosynthetic pathway for **Onitin 2'-O-glucoside** has not been elucidated. However, as a sesquiterpenoid, its aglycone, onitin, is expected to be synthesized via the mevalonate (MVA) or the 2-C-methyl-D-erythritol 4-phosphate (MEP) pathway, leading to the formation of farnesyl pyrophosphate (FPP), the universal precursor for sesquiterpenoids. The subsequent cyclization and oxidation of FPP would yield the onitin core structure. The final step would be the glycosylation of the onitin aglycone by a glycosyltransferase, utilizing a sugar donor like UDP-glucose.

The proposed general biosynthetic relationship is depicted in the following diagram:





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Figure 2: Proposed biosynthetic relationship of **Onitin 2'-O-glucoside**.

Conclusion and Future Directions

Onitin 2'-O-glucoside represents an interesting natural product from the fern Onychium japonicum. While its basic chemical identity and origin are known, a significant gap exists in the scientific literature regarding its detailed discovery, isolation, and biological activity. Future research should focus on:

- Locating the primary literature: A thorough search of older and regional scientific journals may uncover the original research paper.
- Re-isolation and characterization: Modern spectroscopic techniques could be applied to a newly isolated sample to provide detailed and publicly available characterization data.
- Biosynthetic studies: Isotopic labeling studies and genomic analysis of Onychium japonicum could elucidate the specific enzymes and genes involved in the biosynthesis of Onitin 2'-Oglucoside.
- Pharmacological evaluation: A comprehensive screening of Onitin 2'-O-glucoside for various biological activities could reveal its therapeutic potential.

This technical guide provides a starting point for researchers interested in **Onitin 2'-O-glucoside**. The pursuit of the missing information will be crucial for unlocking the full scientific



and potential therapeutic value of this natural compound.

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